

health and safety considerations for handling B₂O₃

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Compound of Interest

Compound Name: Boron oxide (B₂O₃)

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An In-depth Technical Guide to the Health and Safety Considerations for Handling Boron Trioxide (B₂O₃)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of Boron Trioxide (B₂O₃), a compound also known as boric anhydride or diboron trioxide. Adherence to these guidelines is crucial to ensure a safe laboratory and research environment.

Chemical and Physical Properties

Boron trioxide is a colorless, glassy solid or white powder.^{[1][2][3][4]} It is an inorganic compound with the chemical formula B₂O₃.^{[2][3][4]} While it is generally unreactive with many common reagents, it is hygroscopic and will react slowly with water and moisture to form boric acid.^{[1][3][5]} This reaction can be exothermic.^[6] In its molten state, boron trioxide is corrosive to most metals.^{[2][7]}

Table 1: Physical and Chemical Properties of Boron Trioxide (B₂O₃)

Property	Value	References
Molecular Formula	B ₂ O ₃	[1][4]
Molar Mass	69.6182 g/mol	[1][4]
Appearance	Hard glassy solid or white powder	[1]
Odor	Odorless	[1][8]
Density	2.460 g/cm ³ (liquid); 2.55 g/cm ³ (trigonal); 3.11–3.146 g/cm ³ (monoclinic)	[1][4]
Melting Point	450–510 °C (842–950 °F; 723–783 K)	[1][4][8][9]
Boiling Point	1,860 °C (3,380 °F; 2,130 K)	[1][4][8]
Solubility in water	1.1 g/100 mL (10 °C), 3.3 g/100 mL (20 °C), 15.7 g/100 mL (100 °C)	[1][4]
pH	4 (10 g/L solution at 25°C)	[8][9]
Vapor Pressure	~0 mmHg	[1]
Flash Point	Non-flammable	[1]

Health Hazard Information

Boron trioxide is considered a hazardous substance and may cause harm to fertility or an unborn child.[8][10][11][12][13][14] The primary routes of exposure are inhalation, skin contact, and eye contact.[15][16]

2.1. Inhalation

Inhalation of boron trioxide dust can cause irritation to the nose, throat, and respiratory system, leading to symptoms such as coughing and wheezing.[5][15][17] In case of inhalation, the individual should be moved to an area with fresh air.[11][17] If breathing is difficult, oxygen should be administered, and immediate medical attention is necessary.[17]

2.2. Skin Contact

Direct contact with boron trioxide can cause skin irritation, redness, and dryness.[1][5][15] If skin contact occurs, contaminated clothing should be removed, and the affected area should be washed thoroughly with soap and water.[15][17][18] Medical attention should be sought if irritation persists.[15][17][18]

2.3. Eye Contact

Boron trioxide is an eye irritant.[1][15] Direct contact can cause redness, pain, and tearing.[15] In the event of eye contact, the eyes should be flushed with lukewarm water for at least 15 minutes, ensuring to lift both the upper and lower eyelids.[15][17][18] If irritation persists, prompt medical attention is required.[15][17][18]

2.4. Ingestion

Ingestion of boron trioxide can lead to gastrointestinal irritation with symptoms including nausea, vomiting, and abdominal pain.[15] If ingested, the mouth should be rinsed with water, and immediate medical attention should be sought.[17][18] Vomiting should not be induced.[15][17]

Table 2: Toxicological Data for Boron Trioxide (B_2O_3)

Test	Species	Route	Value	References
LD ₅₀ (Median Lethal Dose)	Mouse	Oral	3,163 mg/kg	[1]
Rat	Oral	> 2,600 mg/kg bw	[19][20]	
Rabbit	Oral	3,150 mg/kg	[20][21]	
Rat	Intravenous	1,330 mg/kg	[22]	
Rabbit	Dermal	> 2,000 mg/kg	[22][23][24]	
LC ₅₀ (Median Lethal Concentration)	Rat	Inhalation	> 2,120 mg/m ³ air (4 h)	[19][20][23][24]
Skin Irritation	Rabbit	Dermal	No skin irritation (24 h)	[20][22]
Eye Irritation	Rabbit	Ocular	No eye irritation (24 h)	[20][22]
Skin Sensitization	Guinea pig	Dermal	Does not cause skin sensitization	[22]

Occupational Exposure Limits

To minimize the risk of health effects from occupational exposure, several organizations have established exposure limits for boron trioxide dust.

Table 3: Occupational Exposure Limits for Boron Trioxide (B₂O₃)

Organization	Limit Type	Value	References
OSHA (Occupational Safety and Health Administration)	PEL (Permissible Exposure Limit) - TWA (8-hour Time-Weighted Average)	15 mg/m ³	[2] [5] [15] [16]
NIOSH (National Institute for Occupational Safety and Health)	REL (Recommended Exposure Limit) - TWA (10-hour Time-Weighted Average)	10 mg/m ³	[5] [16]
ACGIH (American Conference of Governmental Industrial Hygienists)	TLV (Threshold Limit Value) - TWA (8-hour Time-Weighted Average)	10 mg/m ³	[5] [9] [15]

Handling and Storage

4.1. Handling

- Ventilation: Handle boron trioxide in a well-ventilated area, preferably in a chemical fume hood, to minimize dust creation and maintain exposure levels below occupational limits.[\[15\]](#) [\[17\]](#)[\[18\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses or goggles, impermeable gloves, and a lab coat or protective clothing.[\[10\]](#)[\[15\]](#)[\[18\]](#)[\[25\]](#) For tasks that may generate significant dust, a NIOSH-approved respirator should be used.[\[5\]](#)[\[18\]](#)[\[25\]](#)
- Hygiene Practices: Avoid direct contact with the skin and eyes.[\[15\]](#)[\[17\]](#) Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[15\]](#)[\[17\]](#) Do not eat or smoke in areas where boron trioxide is handled.[\[15\]](#)

4.2. Storage

- Conditions: Store in a cool, dry, and well-ventilated area.[\[15\]](#)[\[17\]](#)[\[18\]](#)

- Containers: Keep containers tightly sealed and properly labeled to prevent moisture exposure.[\[15\]](#)[\[17\]](#)[\[18\]](#)
- Incompatible Materials: Store away from incompatible materials such as strong oxidizing agents, acids, and moisture.[\[5\]](#)[\[17\]](#)[\[18\]](#) Boron trioxide can react with water and moisture to form boric acid.[\[5\]](#)

Emergency Procedures

5.1. Spills and Leaks

In case of a spill, evacuate the area and ensure adequate ventilation.[\[5\]](#) Avoid generating dust.[\[13\]](#)[\[19\]](#)[\[26\]](#)[\[27\]](#) Use a HEPA-filtered vacuum or carefully scoop the material into a sealed container for disposal.[\[5\]](#)[\[15\]](#) Do not wash spills into the sewer system.[\[5\]](#)

5.2. Fire

Boron trioxide is non-flammable.[\[1\]](#)[\[18\]](#) However, in the event of a fire involving other materials, use an extinguishing agent suitable for the surrounding fire.[\[11\]](#)[\[17\]](#) Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA), as toxic fumes may be released.[\[15\]](#)[\[17\]](#)

Experimental Protocols for Toxicity Testing

The toxicological data presented in this guide are typically generated following standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines provide detailed methodologies for assessing the safety of chemicals.

6.1. Acute Oral Toxicity (OECD 420, 423, 425)

These guidelines describe methods to determine the median lethal dose (LD₅₀) of a substance after oral administration.[\[17\]](#)[\[18\]](#) The protocols involve administering a single dose of the test substance to animals (typically rats) and observing them for a period of 14 days for signs of toxicity and mortality.[\[11\]](#)[\[25\]](#)[\[26\]](#)

6.2. Acute Dermal Toxicity (OECD 402)

This guideline is used to assess the potential hazards of a substance upon dermal contact.^{[7][10][16][27][28]} The test substance is applied to a shaved area of the skin of animals (often rabbits or rats) for a 24-hour period, followed by an observation period of at least 14 days.^{[7][16][27]}

6.3. Acute Inhalation Toxicity (OECD 403)

This test evaluates the health hazards associated with inhaling a substance.^{[2][6][11][12][13]} Animals (usually rats) are exposed to the test substance in an inhalation chamber for a specified duration (typically 4 hours), followed by a 14-day observation period.^{[11][13]}

6.4. Skin Irritation/Corrosion (OECD 404, 439)

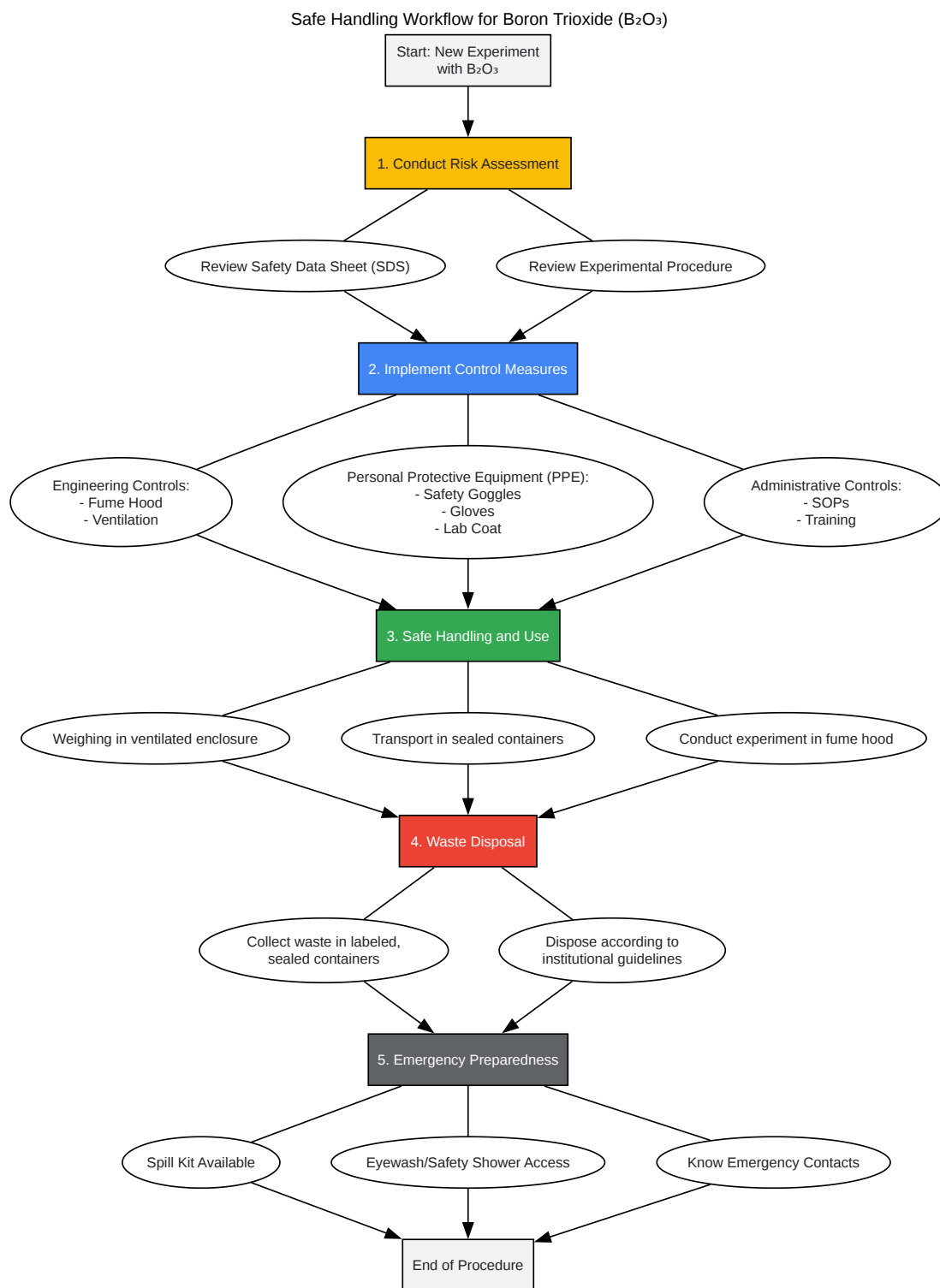
These guidelines assess the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.^{[3][8][9][14][20]} The in vivo test (OECD 404) involves applying the substance to the skin of an animal (usually a rabbit) and observing for signs of erythema and edema.^[9] In vitro methods (OECD 439) using reconstructed human epidermis are now widely used to reduce animal testing.^{[8][14][20]}

6.5. Eye Irritation/Corrosion (OECD 405)

This guideline is used to determine the potential of a substance to cause eye irritation or corrosion.^{[1][4][5][15][29][30]} The in vivo test involves instilling the substance into the eye of an animal (typically a rabbit) and scoring the effects on the cornea, iris, and conjunctiva over a period of up to 21 days.^{[4][15][29][30]}

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of Boron Trioxide in a research setting.



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Caption: A workflow diagram outlining the key steps for the safe handling of Boron Trioxide.

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